

Navacaprant: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: Navacaprant
CAS No.: 2244614-14-8
Cat. No.: B606418

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This document provides essential safety and logistical information for the proper disposal of **Navacaprant**, a selective κ -opioid receptor (KOR) antagonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

I. Understanding the Hazard Profile of Navacaprant

Navacaprant is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute toxicity, oral (Category 4)[[1](#)]
- Skin corrosion/irritation (Category 2)[[1](#)]
- Serious eye damage/eye irritation (Category 2A)[[1](#)]

A comprehensive summary of **Navacaprant**'s identifiers and hazard information is provided in the table below.

Identifier	CAS Number	Molecular Formula	Molecular Weight	GHS Hazard Statements
Navacaprant	2244614-14-8 ^[1]	C ₂₅ H ₃₂ FN ₅ O ₂ [¹]	453.56 g/mol	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation

II. Proper Disposal Protocol for Navacaprant

The following step-by-step procedure outlines the recommended process for the safe disposal of **Navacaprant** and associated contaminated materials. This process is designed to comply with general laboratory safety standards and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **Navacaprant** for disposal, all personnel must wear appropriate PPE to minimize exposure risks. This includes:

- Protective gloves (e.g., nitrile)
- Protective clothing (e.g., laboratory coat)
- Eye protection (e.g., safety glasses with side shields or goggles)
- Face protection (e.g., face shield) if there is a risk of splashing

Step 2: Waste Segregation

Proper segregation of waste is crucial. Prepare designated, clearly labeled waste containers for the following categories:

- Unused or Expired **Navacaprant**: This includes pure compound, stock solutions, and any formulations.
- Contaminated Labware: This includes items such as vials, pipette tips, and any glassware or plasticware that has come into direct contact with **Navacaprant**.
- Contaminated PPE: This includes used gloves, disposable lab coats, and other protective gear worn during handling and disposal.

Step 3: Deactivation of Small Quantities (If Permissible by Institutional Policy)

For trace amounts of **Navacaprant** on surfaces or in non-hazardous solvents, consult your institution's Environmental Health and Safety (EHS) office for approved chemical deactivation methods. Do not attempt to neutralize **Navacaprant** without specific, validated protocols.

Step 4: Packaging for Disposal

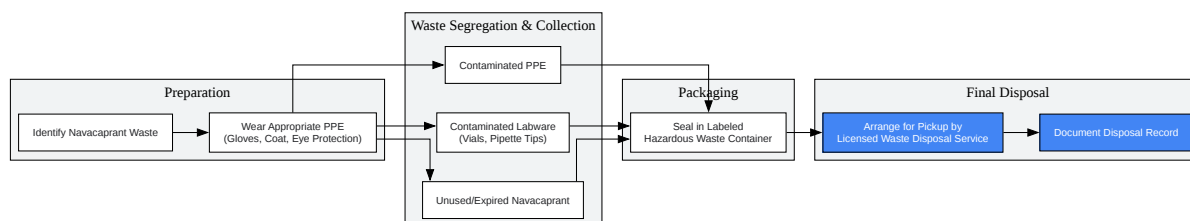
- Solid Waste: Place unused **Navacaprant**, contaminated solids (e.g., absorbent pads), and disposable labware into a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Navacaprant** in a compatible, sealed, and labeled hazardous waste container. Avoid mixing with incompatible chemicals.
- Sharps: All needles and syringes must be placed directly into a designated sharps container without being crushed, clipped, or capped.

Step 5: Final Disposal

All waste streams containing **Navacaprant** must be disposed of in accordance with local, state, and federal regulations. This typically involves collection by a licensed hazardous waste disposal company. Contact your institution's EHS office to arrange for pickup and proper disposal.

III. Experimental Workflow for Navacaprant Disposal

The following diagram illustrates the logical workflow for the safe disposal of **Navacaprant** in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **Navacaprant**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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